

An In-depth Technical Guide to the Physical Properties of 3,5-Diiodopyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,5-Diiodopyridine

Cat. No.: B1353092

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Diiodopyridine is a halogenated heterocyclic compound of significant interest in medicinal chemistry and materials science. Its utility as a building block in the synthesis of novel pharmaceuticals, particularly as a scaffold for developing contrast agents for medical imaging, is well-documented. The presence of two iodine atoms on the pyridine ring provides radiopacity and offers reactive sites for further functionalization through various cross-coupling reactions. This technical guide provides a comprehensive overview of the core physical properties of **3,5-diiodopyridine**, detailed experimental protocols for their determination, and visualizations of key synthetic workflows.

Core Physical Properties

The fundamental physical characteristics of **3,5-diiodopyridine** are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₃ I ₂ N	[1]
Molecular Weight	330.89 g/mol	[1]
Appearance	Grey solid	[2]
Melting Point	172 °C	[1][2]
Boiling Point	317 °C at 760 mmHg	[1][2]
Density	2.609 g/cm ³	[2]
Flash Point	154 °C	[2]
Predicted pKa	1.18 ± 0.20	[2]
Storage Conditions	2-8°C, sealed, dry	[1]

Solubility Profile

Quantitative solubility data for **3,5-diiodopyridine** in common organic solvents is not extensively available in the public domain. However, based on the known solubility of analogous di-substituted pyridines, a qualitative solubility profile can be inferred. It is strongly recommended that researchers experimentally verify the solubility in their specific solvent systems.

Solvent	Qualitative Solubility	Analogous Compound Data
Water	Insoluble	3,5-Dibromopyridine is insoluble in water.[3][4]
Chloroform	Soluble	3,5-Dibromopyridine is soluble in chloroform.[4]
Methanol	Soluble	3,5-Dibromopyridine is soluble in methanol.[4]
Dichloromethane	Soluble	3,5-Difluoro-4-iodopyridine is soluble in dichloromethane.[1]
Ethyl Acetate	Soluble	3,5-Dichloropyridine is soluble in ethyl acetate.[5]
Toluene	Likely Soluble	Halogenated pyridines often exhibit solubility in aromatic hydrocarbons.
Hexane	Sparsingly Soluble to Insoluble	Typically, polar compounds like pyridines have limited solubility in non-polar alkanes.

Experimental Protocols

Detailed methodologies for determining key physical properties are provided below. These protocols are standard procedures in organic chemistry laboratories.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **3,5-diiodopyridine** transitions to a liquid.

Materials:

- **3,5-Diiodopyridine** sample

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for pulverizing crystals)

Procedure:

- Ensure the **3,5-diiodopyridine** sample is dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.
- Pack the capillary tube with the sample to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting to obtain an approximate melting point.
- Allow the apparatus to cool below the approximate melting point.
- Prepare a new capillary tube with the sample.
- Set the heating rate to 1-2 °C per minute to ensure accurate determination.
- Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is T1-T2. For a pure compound, this range should be narrow (0.5-2 °C).^{[5][6]}

Solubility Determination (Qualitative)

Objective: To qualitatively assess the solubility of **3,5-diiodopyridine** in various solvents.

Materials:

- **3,5-Diiodopyridine** sample
- A selection of solvents (e.g., water, methanol, chloroform, ethyl acetate, hexane)

- Small test tubes
- Spatula
- Vortex mixer (optional)

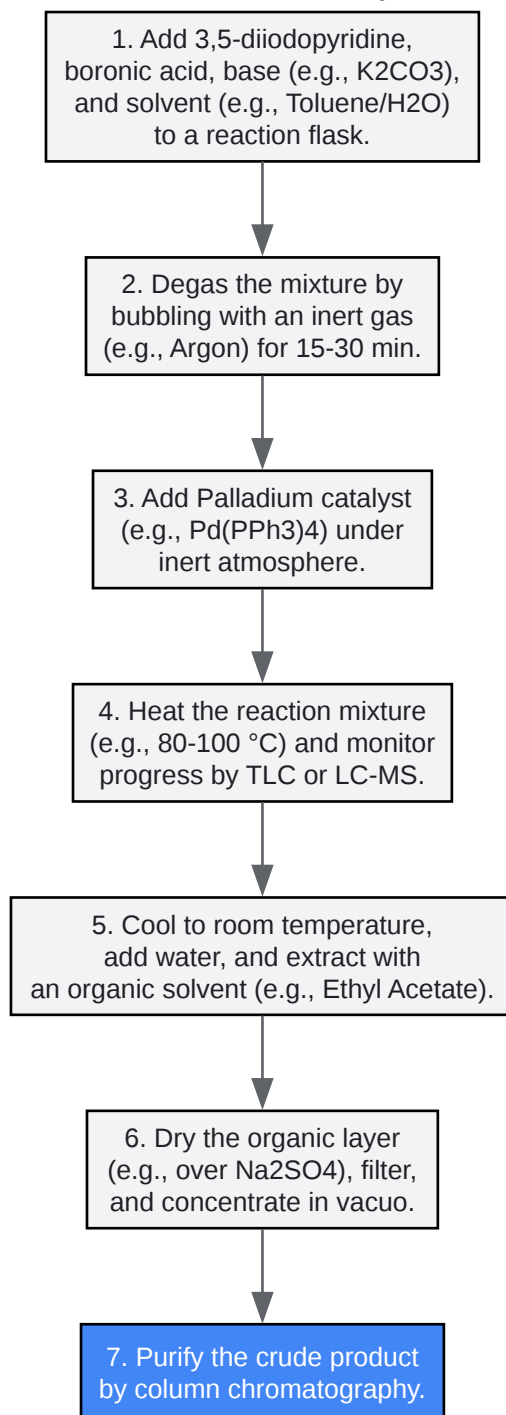
Procedure:

- Place approximately 10-20 mg of **3,5-diiodopyridine** into a clean, dry test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Vigorously agitate the mixture for 1-2 minutes using a vortex mixer or by flicking the test tube.
- Observe the mixture. If the solid completely disappears, it is considered soluble. If some solid remains, it is partially soluble or insoluble. If no apparent change occurs, it is insoluble.
- Repeat the procedure for each solvent to be tested.

Synthetic and Reaction Workflows

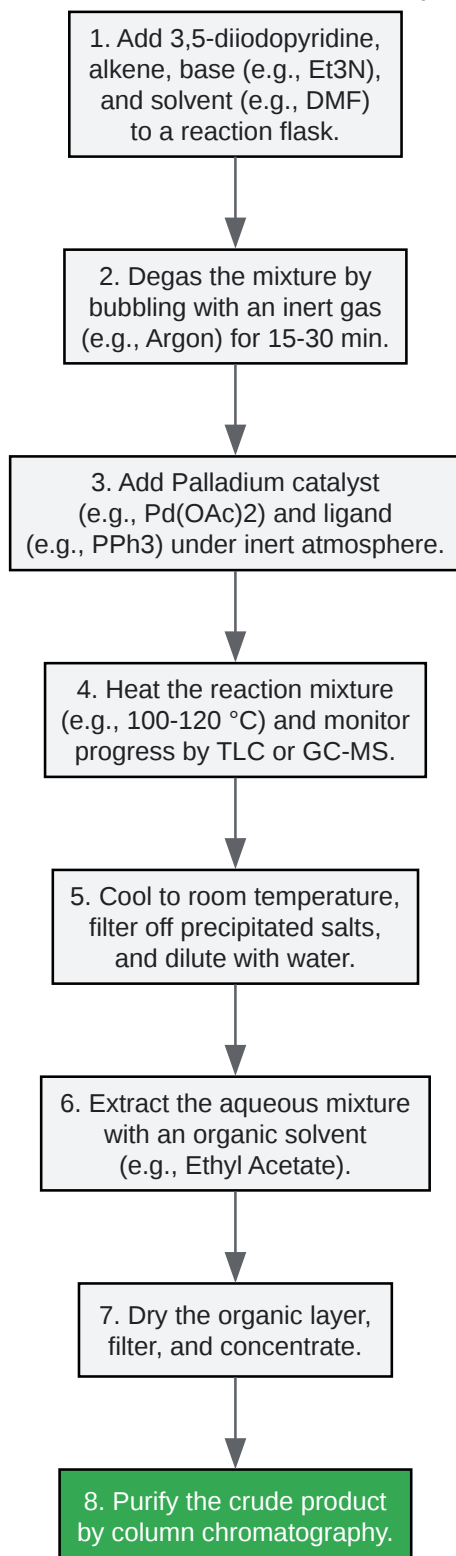
3,5-Diiodopyridine is a versatile substrate for various organic reactions, particularly palladium-catalyzed cross-coupling reactions. The following diagrams illustrate typical experimental workflows.

General Workflow for Suzuki-Miyaura Coupling

[Click to download full resolution via product page](#)

Caption: Suzuki-Miyaura Coupling Workflow.

General Workflow for Heck Coupling

[Click to download full resolution via product page](#)

Caption: Heck Coupling Reaction Workflow.

Conclusion

This technical guide provides essential physical property data and standardized experimental protocols for **3,5-diiodopyridine**. While some data, particularly quantitative solubility, remains to be fully elucidated in the literature, the information and workflows presented here offer a solid foundation for researchers and professionals working with this important synthetic intermediate. Adherence to the outlined experimental procedures will ensure accurate and reproducible results in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-Difluoro-4-Iodopyridine | Chemical Properties, Uses, Safety Data & Supplier China [pipzine-chem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. jubilantingrevia.com [jubilantingrevia.com]
- 4. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 5. 3,5-Dichloropyridine | 2457-47-8 [amp.chemicalbook.com]
- 6. 3,5-Diiodopyridine [myskinrecipes.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 3,5-Diiodopyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353092#physical-properties-of-3-5-diiodopyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com